

An In-depth Technical Guide to Yuanhuanin: Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: Yuanhuanin

Cat. No.: B1683528

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Yuanhuanin, a rare flavonoid, presents a compelling profile for scientific investigation. This technical guide provides a comprehensive overview of its physical and chemical properties, alongside an exploration of its potential biological activities and associated signaling pathways. While specific experimental data for **Yuanhuanin** remains limited in publicly accessible domains, this document synthesizes available information and draws upon the well-established characteristics of the flavonoid class to offer a detailed theoretical and predictive framework for researchers. This guide is intended to serve as a foundational resource to stimulate and inform future research and development efforts centered on this promising natural compound.

Physical and Chemical Properties

Yuanhuanin (CAS No. 83133-14-6) is a flavonoid with the molecular formula $C_{22}H_{22}O_{11}$.^[1] Its molecular weight is 462.4 g/mol.^[1] While comprehensive experimental data on its physical properties are not widely available, predictive models and general characteristics of flavonoids provide valuable insights.

Table 1: Physical and Chemical Properties of **Yuanhuanin**

Property	Value/Description	Source
CAS Number	83133-14-6	[1]
Molecular Formula	C ₂₂ H ₂₂ O ₁₁	[1]
Molecular Weight	462.4 g/mol	[1]
Appearance	White to off-white solid	Predicted
Melting Point	Not experimentally determined.	
Boiling Point	817.5 ± 65.0 °C	Predicted
Density	1.609 ± 0.06 g/cm ³	Predicted
pKa	9.86 ± 0.10	Predicted
Solubility	General advice suggests warming to 37°C and ultrasonication for enhanced solubility. Likely soluble in DMSO and ethanol; sparingly soluble in water.	General Information

Note on Solubility: For practical laboratory use, it is recommended to dissolve **Yuanhuanin** in dimethyl sulfoxide (DMSO) or ethanol to create stock solutions, which can then be diluted in aqueous media for biological assays. As a general guideline for flavonoids, achieving high concentrations in purely aqueous solutions can be challenging.

Spectral Data (Theoretical Framework)

Specific experimental spectral data for **Yuanhuanin** are not readily available in public databases. However, the characteristic spectral features of flavonoids can be predicted.

- ¹H and ¹³C NMR Spectroscopy:** The NMR spectra of **Yuanhuanin** are expected to be complex, reflecting its 22 carbon and 22 hydrogen atoms in various chemical environments. The ¹H NMR spectrum would likely show signals in the aromatic region (δ 6.0-8.0 ppm) corresponding to the protons on the flavonoid backbone, as well as signals in the carbohydrate region (δ 3.0-5.5 ppm) from the glycosidic moiety. The ¹³C NMR spectrum

would display signals for aromatic carbons, olefinic carbons of the C ring, and the carbons of the sugar residue.

- **Infrared (IR) Spectroscopy:** The IR spectrum of **Yuanhuanin** is anticipated to exhibit characteristic absorption bands for hydroxyl (-OH) groups (broad band around 3300-3500 cm^{-1}), aromatic C-H stretching (around 3000-3100 cm^{-1}), a carbonyl (C=O) group of the γ -pyrone ring (around 1650 cm^{-1}), and C-O stretching vibrations (in the 1000-1300 cm^{-1} region).
- **Mass Spectrometry (MS):** Mass spectrometric analysis would be crucial for confirming the molecular weight of **Yuanhuanin**. The high-resolution mass spectrum should show a molecular ion peak corresponding to the exact mass of $\text{C}_{22}\text{H}_{22}\text{O}_{11}$. Fragmentation patterns would likely involve the loss of the sugar moiety and characteristic cleavages of the flavonoid rings.
- **UV-Vis Spectroscopy:** Flavonoids typically exhibit two major absorption bands in the UV-Vis spectrum. For **Yuanhuanin**, these would be expected around 240-285 nm (Band II) and 300-400 nm (Band I), arising from the electronic transitions in the benzoyl and cinnamoyl systems of the flavonoid skeleton, respectively.

Biological Activity and Signaling Pathways

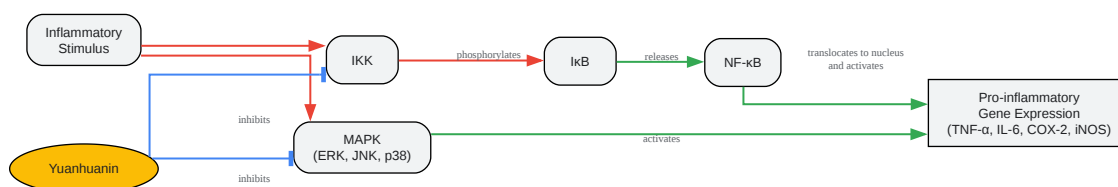
While direct experimental evidence for the biological activities of **Yuanhuanin** is scarce, its classification as a flavonoid provides a strong basis for predicting its pharmacological potential. Flavonoids are well-documented to possess a wide range of biological effects, including anti-inflammatory, anticancer, and antiviral activities.

Anti-Inflammatory Activity

Flavonoids are known to exert anti-inflammatory effects through various mechanisms. It is plausible that **Yuanhuanin** could modulate key inflammatory signaling pathways.

- **NF- κ B Signaling Pathway:** The transcription factor NF- κ B is a master regulator of inflammation. Many flavonoids have been shown to inhibit the activation of the NF- κ B pathway, thereby reducing the expression of pro-inflammatory cytokines (e.g., TNF- α , IL-6) and enzymes (e.g., COX-2, iNOS).

- **MAPK Signaling Pathway:** The mitogen-activated protein kinase (MAPK) pathways (including ERK, JNK, and p38) are also critical in mediating inflammatory responses. Flavonoids can modulate these pathways to suppress inflammation.



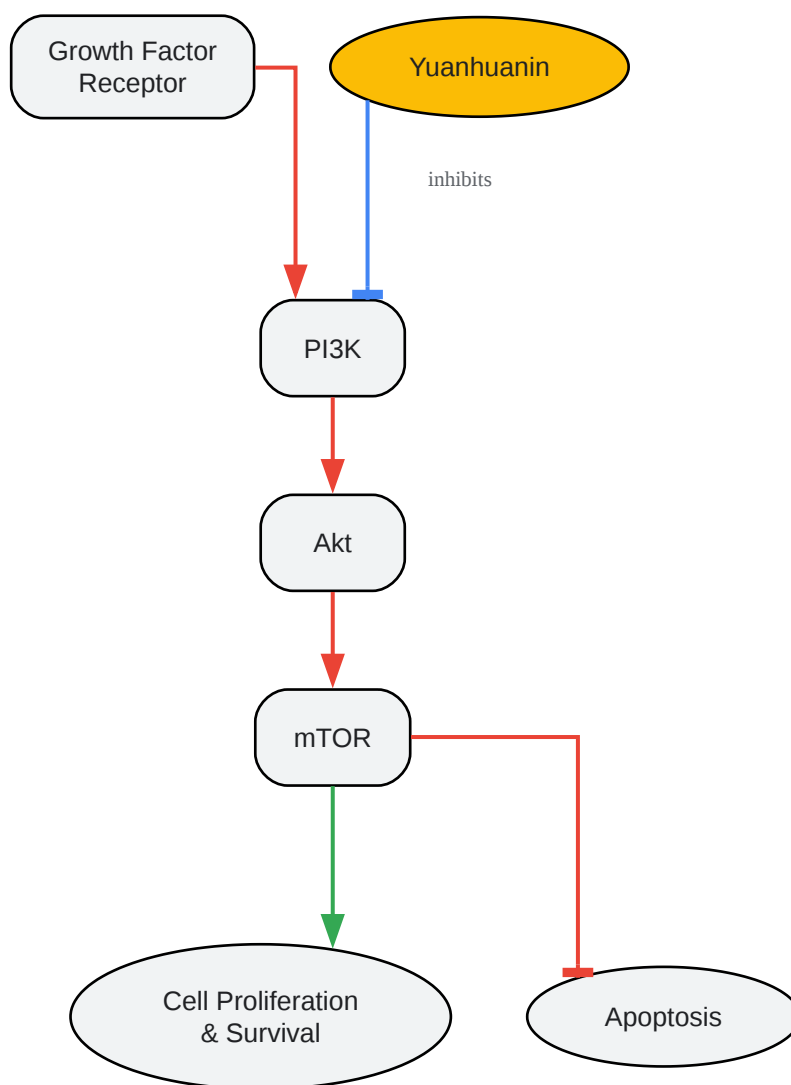
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Caption: Predicted Anti-Inflammatory Signaling Pathways of **Yuanhuanin**.

Anticancer Activity

Many flavonoids have demonstrated potential as anticancer agents by influencing pathways that control cell proliferation, apoptosis, and angiogenesis.

- **PI3K/Akt/mTOR Signaling Pathway:** This pathway is frequently hyperactivated in cancer and plays a crucial role in cell growth and survival. Flavonoids can inhibit this pathway, leading to the suppression of tumor progression.



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Caption: Predicted Anticancer Signaling Pathway of **Yuanhuanin**.

Antiviral Activity

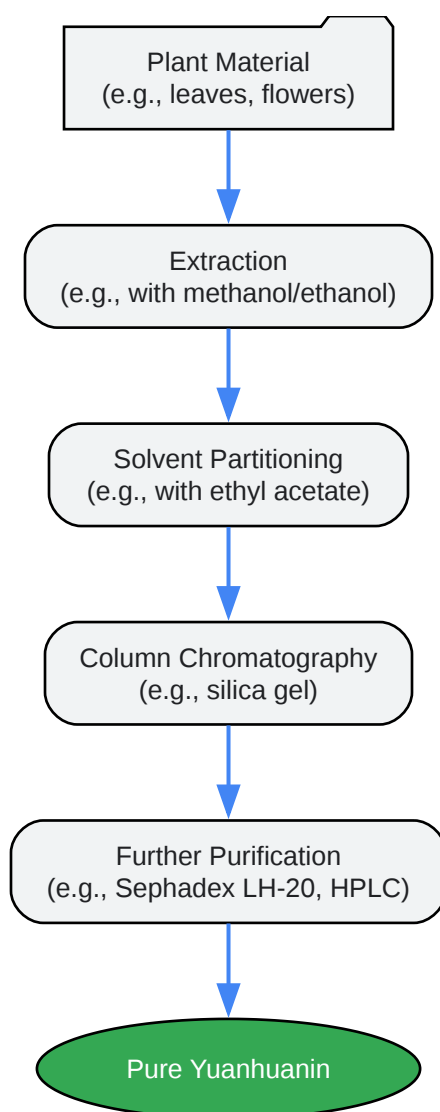
Flavonoids can interfere with various stages of the viral life cycle, including entry, replication, and assembly.[2] The specific antiviral mechanisms of **Yuanhuanin** would need to be investigated against different types of viruses.

Experimental Protocols (General Framework)

Detailed experimental protocols for **Yuanhuanin** are not currently published. However, standard methodologies for the isolation, purification, and biological evaluation of flavonoids can be applied.

Isolation and Purification

A general workflow for isolating **Yuanhuanin** from a plant source would involve the following steps:



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Caption: General Workflow for the Isolation of **Yuanhuanin**.

Cell-Based Assays for Biological Activity

To investigate the predicted biological activities, a series of cell-based assays would be essential.

Table 2: Proposed Cell-Based Assays for **Yuanhuanin**

Activity to Assess	Cell Line Example	Assay Principle
Cytotoxicity	Various (e.g., HEK293, cancer cell lines)	MTT, MTS, or LDH release assay to determine the concentration range for biological activity studies.
Anti-inflammatory	RAW 264.7 macrophages	Measurement of nitric oxide (Griess assay), pro-inflammatory cytokines (ELISA), and protein expression of iNOS and COX-2 (Western blot) after LPS stimulation.
Anticancer	Relevant cancer cell lines (e.g., MCF-7, A549)	Cell proliferation assays (e.g., BrdU incorporation), apoptosis assays (e.g., Annexin V/PI staining, caspase activity), and cell cycle analysis (flow cytometry).
Antiviral	Virus-permissive cell lines	Plaque reduction assay or CPE inhibition assay to determine the antiviral efficacy against specific viruses.

Conclusion and Future Directions

Yuanhuanin is a structurally defined flavonoid with significant, yet largely unexplored, therapeutic potential. Based on the well-established bioactivities of its chemical class, it is a promising candidate for further investigation as an anti-inflammatory, anticancer, and antiviral

agent. The immediate research priorities should be the acquisition of comprehensive experimental data for its physical and chemical properties, including a definitive melting point, detailed solubility profiles, and complete spectral characterization. Subsequently, a systematic evaluation of its biological activities using the outlined in vitro assays is crucial to validate its predicted therapeutic effects and to elucidate the specific signaling pathways it modulates. Such studies will be instrumental in unlocking the full potential of **Yuanhuanin** for future drug development.

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